

# Available Physical Properties of Pivaloyl Cyanide

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## Compound Focus: Pivaloyl cyanide

CAS No.: 42867-40-3

Cat. No.: S774191

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The table below summarizes the key physical properties identified for **pivaloyl cyanide** (CAS No. 42867-40-3).

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>9</sub> NO [1] [2]
Molecular Weight	111.14 g/mol [1] [2]
Boiling Point	147 °C [1] [2]
Density	0.940 g/cm <sup>3</sup> [1] [2]
Flash Point	43 °C [1] [2]
Appearance	Colorless to light yellow liquid [2]
Storage	Recommended at 2-8°C [2]

## Synthesis and Experimental Context

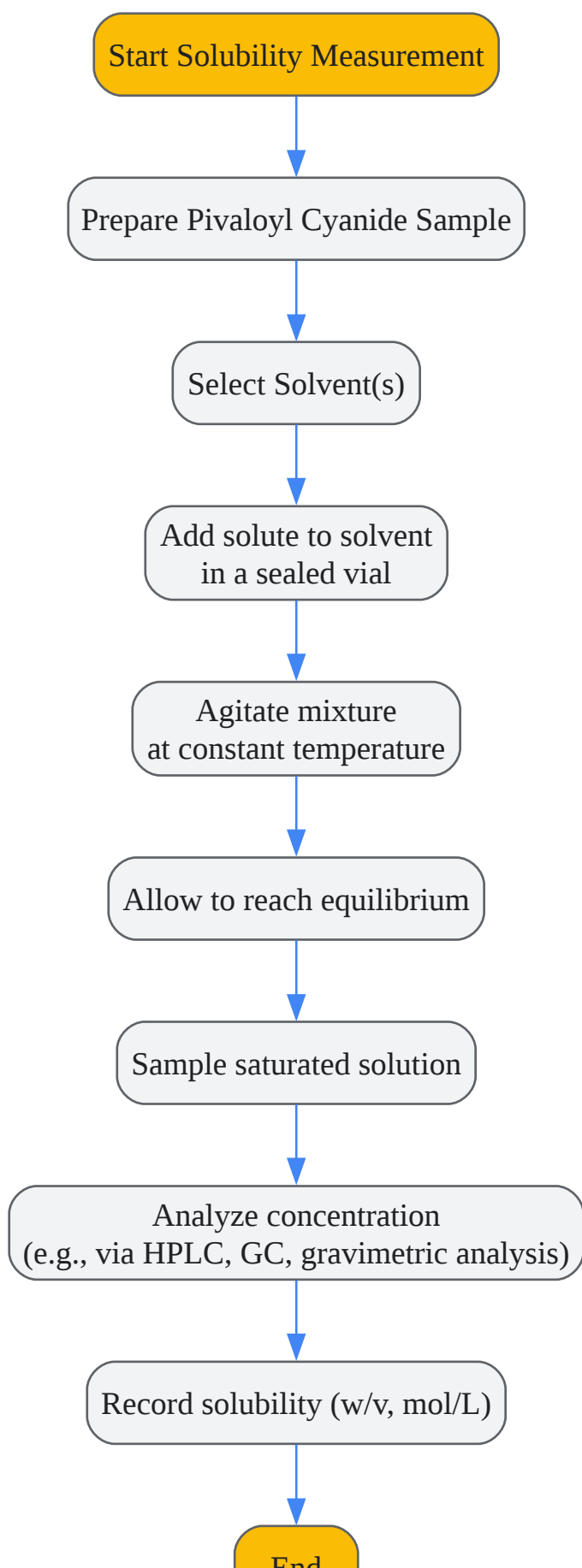
While direct solubility data is unavailable, the search results detail synthesis methods that offer some context for its behavior in experimental settings.

One synthesis method involves reacting pivalic anhydride with trimethylsilyl cyanide, catalyzed by sodium cyanide, yielding **pivaloyl cyanide** at **98.9%** with a boiling point of **121-125°C** [3]. Another patented process reacts pivalic anhydride with hydrocyanic acid in an organic diluent like diphenyl ether, using a copper(I) cyanide catalyst [4] [5] [6]. These synthesis conditions indicate that **pivaloyl cyanide** is handled in dedicated chemical reactors, not in aqueous solutions.

## How to Proceed with Solubility Determination

In the absence of direct data, you can determine the solubility through these practical approaches:

- **Consult Specialized Databases:** Search for solubility data on scientific databases such as **SciFinder<sup>®</sup>** or **Reaxys**, which often contain more detailed physicochemical information than general chemical listings.
- **Experimental Measurement:** You can determine solubility empirically using common laboratory techniques. The workflow below outlines the general process for measuring the solubility of a compound like **pivaloyl cyanide**.





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- **Refer to Safety Data Sheets (SDS):** Check the SDS for **pivaloyl cyanide**, which may contain information on miscibility or solubility for safety and handling purposes.

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## References

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**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)